

# A Comparative Performance Analysis of Disperse Blue 183 and Disperse Blue 79

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## Compound of Interest

Compound Name: Disperse Blue 183

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This guide provides a detailed, objective comparison of the performance characteristics of two widely used disperse dyes, **Disperse Blue 183** and Disperse Blue 79. The information presented is collated from technical data sheets and scientific literature to assist in the selection of the appropriate dye for specific research and development applications. This comparison focuses on their performance in textile applications, particularly on polyester, and delves into their toxicological and environmental profiles.

## Physicochemical and Application Performance

**Disperse Blue 183** and Disperse Blue 79 are both monoazo disperse dyes utilized for their excellent affinity for hydrophobic fibers like polyester. They are appreciated for achieving deep navy and blue shades. While both are suitable for high-temperature dyeing processes, their fastness properties and performance can differ.

**Disperse Blue 183** is noted for its exceptional overall fastness, including high resistance to light and sublimation. It is often used for dyeing polyester and its blends, particularly for achieving deep and vibrant colors.<sup>[1]</sup>

Disperse Blue 79 is also a staple for producing navy and black shades on polyester and is recognized for its good sublimation fastness.<sup>[2][3]</sup> It is suitable for high-temperature, high-pressure dyeing methods.<sup>[4]</sup>

Below is a summary of their performance characteristics based on available data.

**Table 1: Comparative Performance and Fastness Properties**

Property	Disperse Blue 183	Disperse Blue 79	Test Method (Typical)
Chemical Class	Single Azo	Single Azo	-
Molecular Formula	C <sub>20</sub> H <sub>21</sub> BrN <sub>6</sub> O <sub>3</sub>	C <sub>24</sub> H <sub>27</sub> BrN <sub>6</sub> O <sub>10</sub>	-
Molecular Weight	473.32 g/mol	639.41 g/mol	-
Typical Application	Dyeing of polyester and blended fabrics for deep colors. <a href="#">[1]</a>	Dyeing and printing of polyester and its blends for navy and black shades. <a href="#">[4]</a> <a href="#">[5]</a>	-
Light Fastness	5	4	ISO 105-B02
Wash Fastness (Staining)	4-5	4-5	ISO 105-C06
Wash Fastness (Fading)	5	5	ISO 105-C06
Sublimation Fastness	4	4-5	ISO 105-P01
Rubbing Fastness (Dry)	4-5	4	ISO 105-X12
Rubbing Fastness (Wet)	4-5	4-5	ISO 105-X12
Perspiration Fastness (Alkali - Staining)	5	4-5	ISO 105-E04
Perspiration Fastness (Alkali - Fading)	5	5	ISO 105-E04

## Experimental Protocols

The fastness properties listed above are typically determined using standardized international testing methods. Below are outlines of the general experimental protocols for these key tests.

## Light Fastness (ISO 105-B02)

This test evaluates the resistance of the color to fading when exposed to an artificial light source that mimics natural daylight.

- **Specimen Preparation:** A dyed textile specimen of a specified size is prepared.
- **Exposure:** The specimen is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.
- **Evaluation:** The change in color of the exposed specimen is assessed by comparing it with a set of blue wool standards (rated 1-8, where 8 is the highest fastness).

## Wash Fastness (ISO 105-C06)

This method assesses the resistance of the color to domestic and commercial laundering.

- **Specimen Preparation:** A dyed specimen is stitched together with a multifiber adjacent fabric (containing strips of different common fibers like cotton, nylon, polyester, etc.).
- **Washing:** The composite specimen is placed in a stainless steel container with a specified volume of soap solution and stainless steel balls (to simulate mechanical action). The container is then agitated in a laundering machine at a specified temperature and for a set duration.
- **Evaluation:** After washing and drying, the change in color of the specimen (fading) and the degree of staining on the adjacent multifiber fabric are evaluated using grey scales (rated 1-5, where 5 is no change/staining).[\[6\]](#)

## Sublimation Fastness (ISO 105-P01)

This test determines the resistance of the color to sublimation (transition from solid to gas) when subjected to dry heat.

- **Specimen Preparation:** A dyed specimen is placed in contact with a white adjacent fabric.

- **Heat Treatment:** The composite specimen is placed in a heating device at a specified temperature (e.g., 180°C, 210°C) for a set time (e.g., 30 seconds).<sup>[7]</sup>
- **Evaluation:** The change in color of the original specimen and the staining of the adjacent fabric are assessed using grey scales.

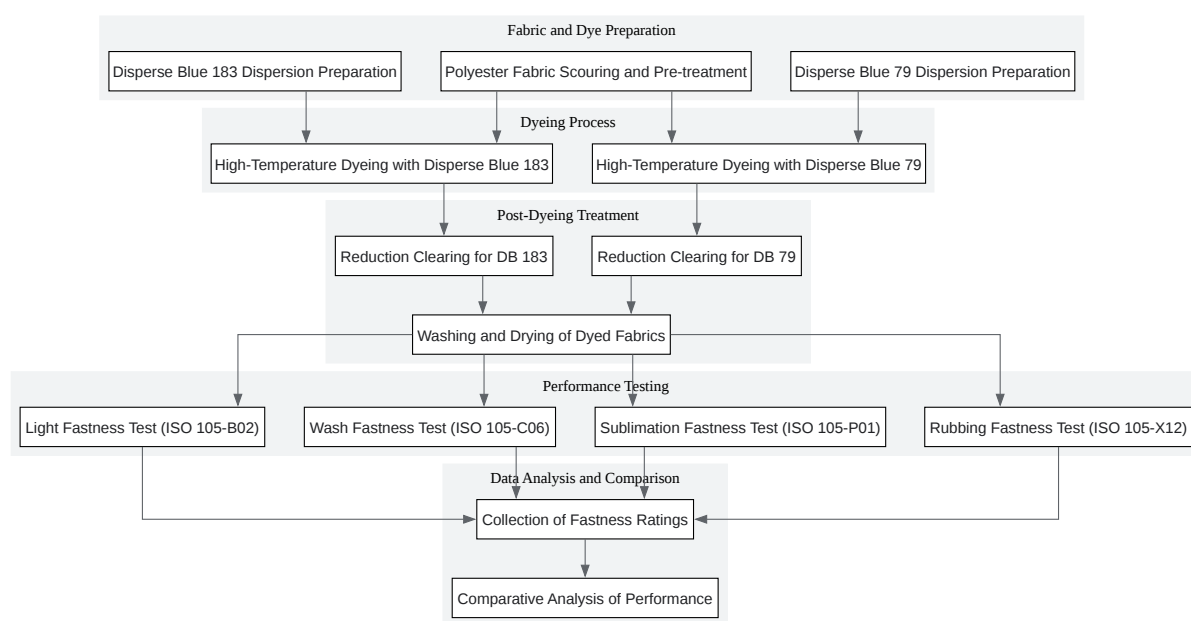
## Rubbing Fastness (ISO 105-X12)

This test evaluates the amount of color transferred from the surface of a colored textile to other surfaces by rubbing.

- **Specimen Preparation:** The dyed fabric is mounted on the base of a crockmeter.
- **Rubbing:** A standard white cotton cloth (crocking cloth), either dry or wet with a specified amount of water, is rubbed against the specimen for a set number of cycles under a specified pressure.
- **Evaluation:** The degree of color transferred to the white crocking cloth is assessed using a grey scale for staining.<sup>[8][9]</sup>

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the comparative performance testing of disperse dyes on polyester fabric.



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Caption: Workflow for Comparative Dye Performance Evaluation.

## Toxicological and Environmental Profile

Both **Disperse Blue 183** and Disperse Blue 79 are azo dyes, a class of compounds that has been studied for its potential toxicological and environmental impacts. The reductive cleavage of the azo bond can lead to the formation of aromatic amines, some of which are known to be mutagenic or carcinogenic.<sup>[10]</sup>

### Disperse Blue 183

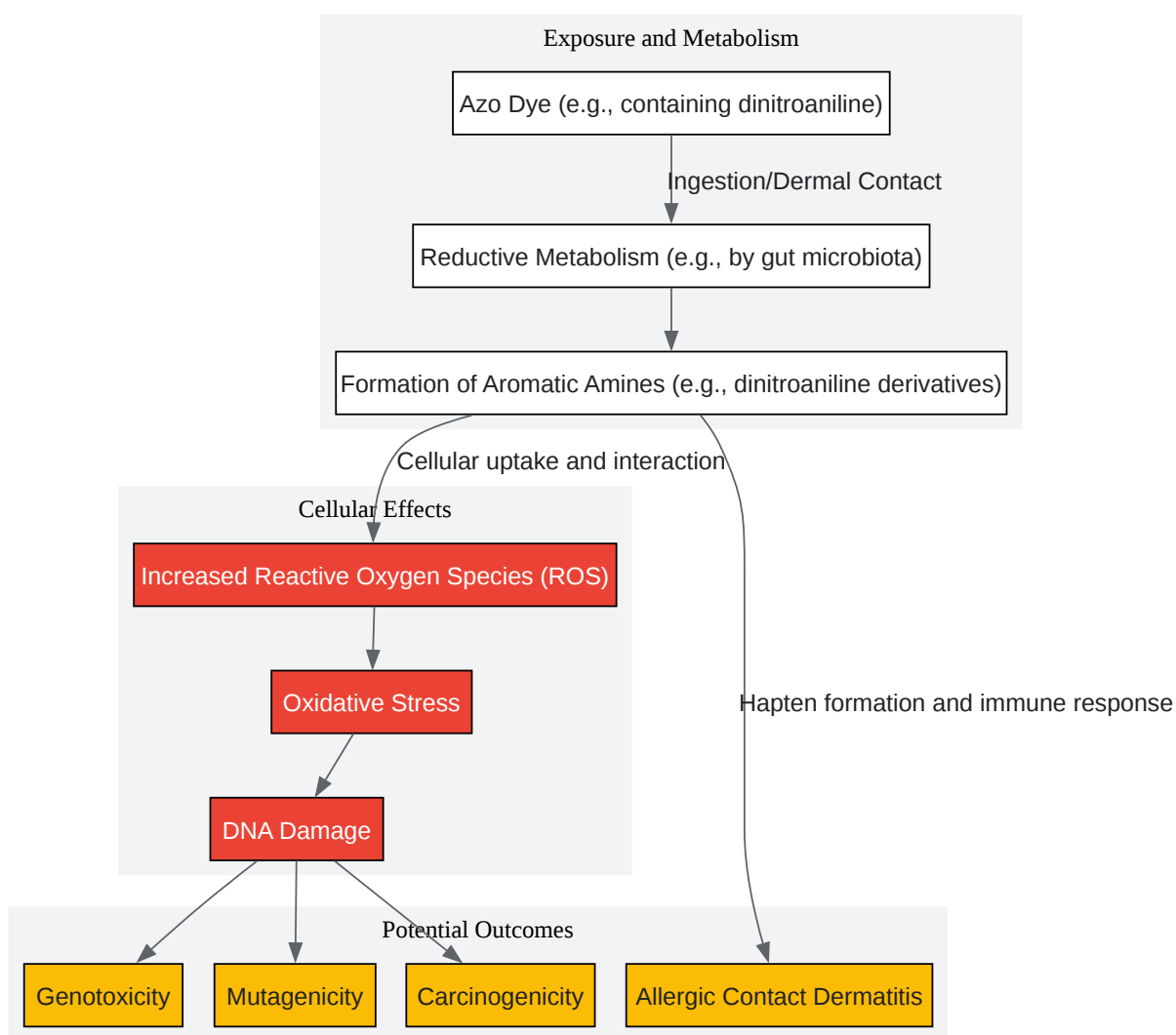
A safety data sheet for **Disperse Blue 183** suggests that it is not classified as acutely toxic, a skin or respiratory sensitizer, or mutagenic.

### Disperse Blue 79

Disperse Blue 79 contains a 2-bromo-4,6-dinitroaniline moiety, which is a derivative of dinitroaniline. Some dinitroaniline compounds have been shown to induce genotoxicity.<sup>[11]</sup> Studies on Disperse Blue 79 have indicated a low potential for teratogenic toxicity in rats. However, like many azo dyes, it is considered toxic to aquatic life. There is also evidence suggesting that Disperse Blue 79 can be a contact allergen in textiles.

## Potential Toxicological Pathway

The following diagram illustrates a generalized potential pathway for the toxicological effects of azo dyes containing dinitroaniline moieties. It is important to note that this is a generalized pathway and may not be specific to Disperse Blue 79.



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Caption: Generalized Toxicological Pathway for Azo Dyes.

## Conclusion

Both **Disperse Blue 183** and Disperse Blue 79 are effective colorants for polyester, offering good to excellent fastness properties required for many textile applications. **Disperse Blue 183** appears to have a slight advantage in light fastness based on the available data. Disperse Blue 79, while having very good sublimation fastness, has been flagged for potential allergenic effects and, due to its chemical structure, warrants careful consideration of its toxicological profile.

The choice between these two dyes will ultimately depend on the specific performance requirements of the end product, with **Disperse Blue 183** being a strong candidate for applications demanding high light fastness and a more favorable toxicological profile based on current classifications. For applications where exceptional sublimation fastness is the primary concern, Disperse Blue 79 remains a viable, albeit more scrutinized, option. Further comparative studies under identical conditions would be beneficial for a more definitive conclusion.

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